

Physical appearance of Iron(III) oxalate hexahydrate powder

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Compound of Interest

Compound Name: *Iron(III) oxalate hexahydrate*

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Technical Guide: Iron(III) Oxalate Hexahydrate Powder

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **iron(III) oxalate hexahydrate** powder. It includes key data, experimental protocols, and visualizations to support research and development activities.

Physical Appearance

Iron(III) oxalate hexahydrate is a crystalline powder. The color is consistently reported as a yellow-green or lime green.^{[1][2][3][4]} It may also be found in the form of green or yellow chunks.^{[3][5]} The compound is generally described as odorless.

Physicochemical Properties

A summary of the key quantitative data for **iron(III) oxalate hexahydrate** is presented in the table below. It is important to note that there are some discrepancies in the reported solubility in water, with some sources describing it as soluble and others as slightly soluble.

Property	Value	Source(s)
Molecular Formula	$\text{Fe}_2(\text{C}_2\text{O}_4)_3 \cdot 6\text{H}_2\text{O}$	[1][6][7]
Molecular Weight	483.84 g/mol	[1][5][6]
Melting Point	100 °C (decomposes)	[1][5]
Solubility in Water	Soluble / Slightly Soluble	[2][8]
Appearance	Green/yellow powder or chunks	[1][3][5]
CAS Number	166897-40-1	[6]

Synthesis Protocol

The following is a representative experimental protocol for the synthesis of iron(III) oxalate, which is often generated as an intermediate in the production of other coordination compounds like potassium ferrioxalate. This protocol is adapted from established laboratory procedures.[9]
[10]

Objective: To synthesize iron(III) oxalate from ferric chloride.

Materials:

- Ferric chloride (FeCl_3)
- Potassium hydroxide (KOH)
- Oxalic acid dihydrate ($(\text{COOH})_2 \cdot 2\text{H}_2\text{O}$)
- Deionized water
- Beakers
- Stirring rod
- Filtration apparatus (funnel, filter paper)

- Heating plate

Procedure:

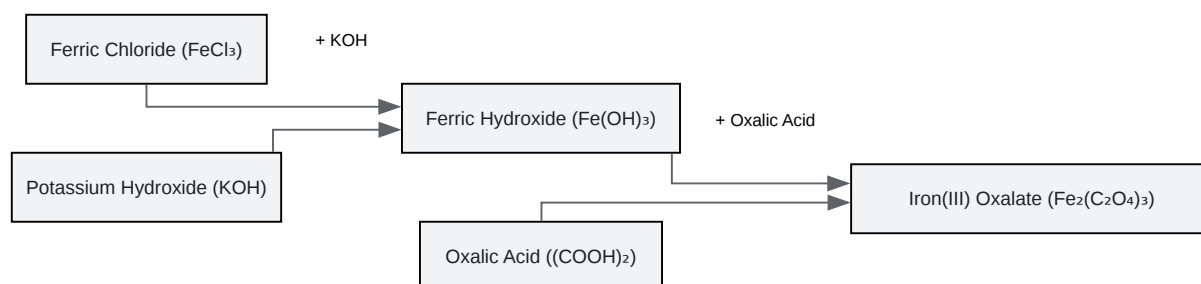
- Preparation of Ferric Hydroxide:
 - Dissolve a calculated amount of ferric chloride in deionized water in a beaker.
 - In a separate beaker, prepare a solution of potassium hydroxide.
 - Slowly add the potassium hydroxide solution to the ferric chloride solution while stirring continuously. A brown precipitate of ferric hydroxide ($\text{Fe}(\text{OH})_3$) will form.
 - Filter the ferric hydroxide precipitate and wash it thoroughly with hot deionized water to remove any unreacted salts.
- Formation of Iron(III) Oxalate:
 - Prepare a solution of oxalic acid dihydrate in deionized water.
 - Add the freshly prepared ferric hydroxide precipitate to the oxalic acid solution in small portions while stirring.
 - The ferric hydroxide will dissolve to form a green solution of iron(III) oxalate.
 - The reaction is: $2\text{Fe}(\text{OH})_3 + 3(\text{COOH})_2 \cdot 2\text{H}_2\text{O} \rightarrow \text{Fe}_2(\text{C}_2\text{O}_4)_3 + 12\text{H}_2\text{O}$.[\[10\]](#)
- Isolation (Optional):
 - For the isolation of related complex salts like potassium ferrioxalate, a potassium salt is added, and the product is precipitated from the solution, often with the addition of ethanol.

Experimental Workflow and Reaction Pathways

The synthesis and decomposition of **iron(III) oxalate hexahydrate** involve key chemical transformations that can be visualized to understand the logical relationships between the reactants, intermediates, and products.

Synthesis of Iron(III) Oxalate

The following diagram illustrates the two-step synthesis process described in the protocol above, starting from ferric chloride.

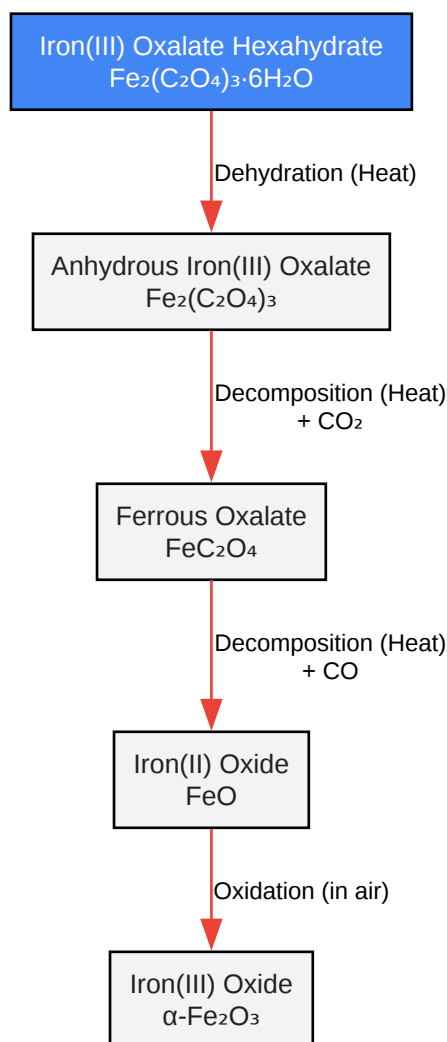


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Caption: Synthesis pathway of Iron(III) Oxalate.

Thermal Decomposition of Iron(III) Oxalate Hexahydrate

The thermal decomposition of **iron(III) oxalate hexahydrate** is a multi-step process. Initially, it undergoes dehydration, followed by the decomposition of the anhydrous salt to ferrous oxalate, and finally to iron oxides.^{[11][12]}



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